Bezafibrate-d4: A Technical Guide to Stability and Storage

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Compound of Interest	
Compound Name:	*Bezafibrate-d4*
Cat. No.:	*B562651* Get Quote

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on the stability and recommended storage conditions for **Bezafibrate-d4**. The following sections detail the chemical properties, storage recommendations, potential degradation pathways, and experimental protocols relevant to ensuring the integrity of this stable isotope-labeled internal standard.

Chemical and Physical Properties

Bezafibrate-d4 is the deuterated analog of Bezafibrate, a fibric acid derivative and a pan-agonist of the peroxisome proliferator-activated receptors (PPARs). It is primarily utilized as an internal standard in bioanalytical methods, such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS), for the quantification of Bezafibrate.[1]

Property	Value
Chemical Name	2-[4-[2-[(4-chlorobenzoyl-2,3,5,6-d4)amino]ethyl]phenoxy]-2-methyl-propanoic acid
Synonyms	Benzofibrate-d4
Molecular Formula	$C_{19}H_{16}D_4ClNO_4$
Molecular Weight	365.8 g/mol
CAS Number	1189452-53-6
Appearance	Solid
Purity	≥99% deuterated forms (d_1-d_4)
Solubility	Slightly soluble in DMSO

Stability and Storage Conditions

Proper storage is critical to maintain the chemical and isotopic integrity of **Bezafibrate-d4**. The following table summarizes the recommended storage conditions and known stability information.

Condition	Temperature	Duration	Recommendation
Long-Term Storage	-20°C	≥ 4 years[1]	Store in a tightly sealed, light-resistant container in a freezer.
Shipping	Room Temperature	Short-term	Shipped at ambient temperature; upon receipt, store at -20°C. [1]
Solution Storage	Not Specified	Short-term	Based on the non-deuterated analog, aqueous solutions are not recommended for storage for more than one day. If stock solutions in organic solvents like DMSO are prepared, they should be stored at -20°C and used as quickly as possible.

While specific quantitative data for **Bezafibrate-d4** under various stress conditions is not extensively published, studies on the non-deuterated form, Bezafibrate, indicate a susceptibility to degradation in liquid media, particularly through hydrolysis under acidic and basic conditions. Deuteration is known to potentially enhance metabolic stability due to the kinetic isotope effect, but its impact on chemical stability under forced degradation conditions is not fully elucidated for this compound.

Potential Degradation Pathways

Based on the chemical structure of Bezafibrate and forced degradation studies on the non-deuterated compound, the primary degradation pathways are anticipated to be:

- Amide Hydrolysis: Cleavage of the amide bond connecting the chlorobenzoyl group and the ethylamine linker. This is a common degradation pathway for many pharmaceuticals and is

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known to be accelerated under acidic and basic conditions.

- Ether Hydrolysis: While generally more stable than the amide bond, the ether linkage could potentially be cleaved under harsh acidic conditions.

Photodegradation and oxidation are also potential degradation routes that should be considered during stability assessments.

Experimental Protocols

The following are generalized protocols for assessing the stability of **Bezafibrate-d4**, adapted from methodologies for Bezafibrate and general guidelines for stability-indicating methods.

Stability-Indicating HPLC Method

A stability-indicating High-Performance Liquid Chromatography (HPLC) method is essential to separate the intact **Bezafibrate-d4** from any potential degradation products.

- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μm).

- Mobile Phase: A gradient or isocratic mixture of an aqueous buffer (e.g., 0.1% formic acid in water) and an organic solvent (e.g., acetonitrile or methanol). The exact composition should be optimized to achieve adequate separation.

- Flow Rate: Approximately 1.0 mL/min.

- Detection: UV detection at a wavelength determined by the UV spectrum of Bezafibrate (e.g., 228 nm). For enhanced specificity and identification of degradation products, a mass spectrometer (LC-MS) is highly recommended.

- Injection Volume: 10-20 μL.

- Column Temperature: 25-30°C.

Forced Degradation Studies (Stress Testing)

Forced degradation studies are crucial for identifying potential degradation products and establishing the stability-indicating nature of the analytical method. A solution of **Bezafibrate-**

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d4 (e.g., in methanol or a mixture of methanol and water) should be subjected to the following stress conditions:

- Acidic Hydrolysis: 0.1 M HCl at 60°C for 24-48 hours.

- Basic Hydrolysis: 0.1 M NaOH at 60°C for 24-48 hours.

- Oxidative Degradation: 3% H_2O_2 at room temperature for 24-48 hours.

- Thermal Degradation: The solid compound is exposed to 70°C for 48 hours.

- Photostability: The solid compound or a solution is exposed to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter (as per ICH Q1B guidelines).

Samples should be analyzed at appropriate time points and compared to an unstressed control sample. The goal is to achieve 5-20% degradation of the parent compound.

Visualizations

PPAR Signaling Pathway

Bezafibrate acts as a pan-agonist for Peroxisome Proliferator-Activated Receptors (PPARs). The following diagram illustrates the general signaling pathway of PPARs.
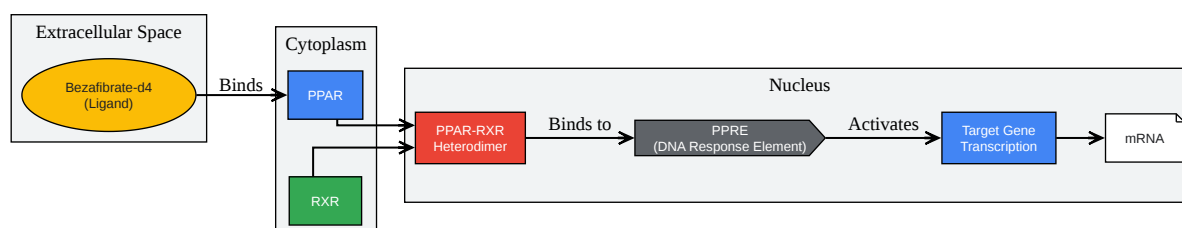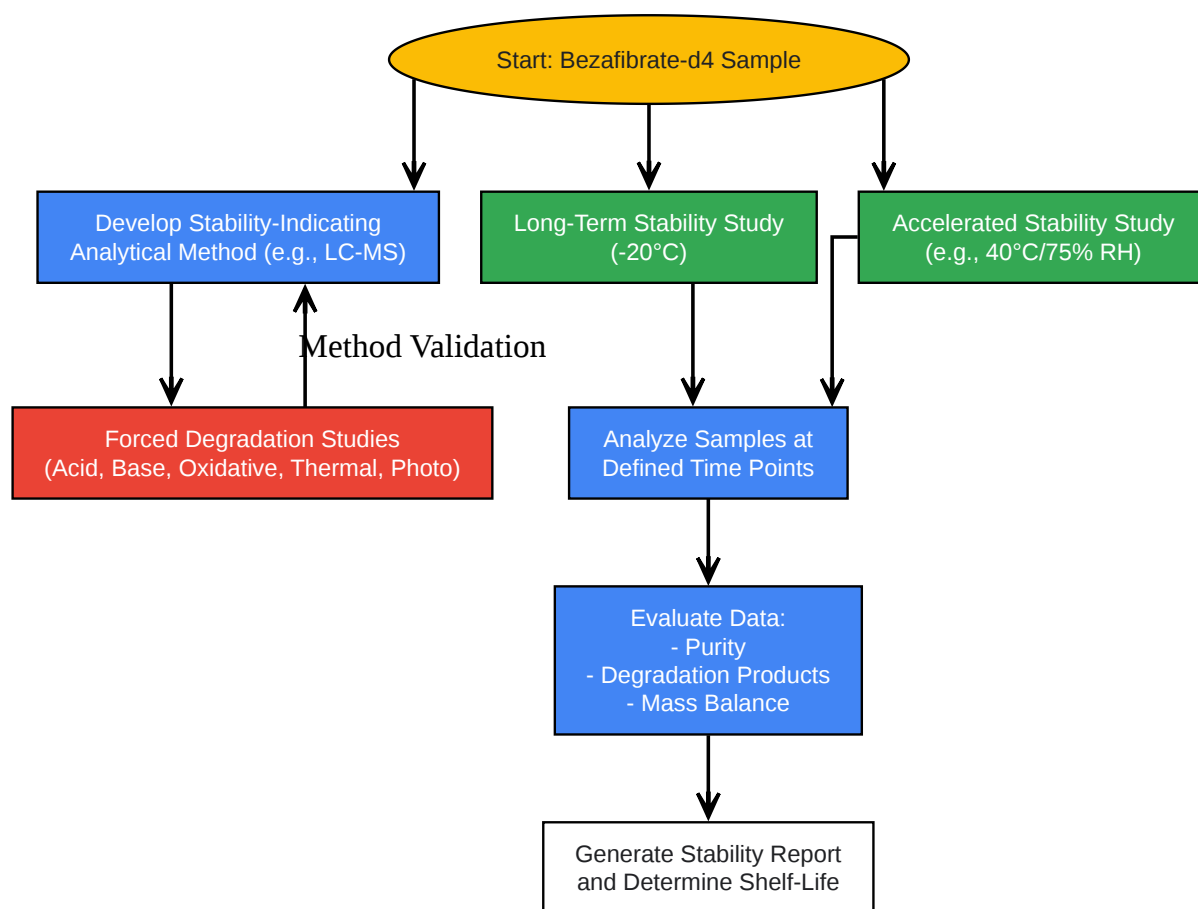

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Caption: General PPAR signaling pathway activated by a ligand like **Bezafibrate-d4**.

Experimental Workflow for Stability Testing

The following diagram outlines a typical workflow for conducting stability testing of **Bezafibrate-d4**.

Caption: Workflow for stability assessment of **Bezafibrate-d4**.

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References

- 1. caymanchem.com [caymanchem.com]

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